

Drimiopsin D: A Technical Guide to a Xanthone with Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Drimiopsin D*

Cat. No.: *B563628*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Drimiopsin D, a natural xanthone derivative, has emerged as a molecule of interest in the field of pharmacology. Initially isolated from plants of the Hyacinthaceae family, its chemical structure has been a subject of revision, now established as 2,5-dimethoxy-8-methyl-1,3,6-trihydroxyxanthone. This guide provides a comprehensive review of the foundational research on **Drimiopsin D**, detailing its chemical properties, natural sources, and current understanding of its biological activities. A significant focus is placed on its potential mechanism of action, particularly its interaction with Methyltransferase-like 14 (METTL14), a key enzyme in RNA methylation, and the downstream effects on cellular signaling pathways. This document aims to serve as a technical resource, complete with experimental methodologies and data presentation, to facilitate further investigation into the therapeutic applications of **Drimiopsin D**.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug discovery. Among these, xanthones, a class of oxygenated heterocyclic compounds, are recognized for their diverse and potent biological activities, including anti-inflammatory, antioxidant, and anticancer properties. **Drimiopsin D**, a member of this class, has been identified in *Drimiopsis maculata* and *Scilla scilloides*.^[1] This guide synthesizes the current body of knowledge on **Drimiopsin D**, offering a detailed overview for researchers and drug development professionals.

Chemical and Physical Properties

The chemical identity of **Drimiopsin D** has been clarified through spectroscopic analysis, leading to a structural revision.[\[2\]](#)

Property	Value	Source
Systematic Name	2,5-dimethoxy-8-methyl-1,3,6-trihydroxyxanthone	Ren et al., 2015 [2]
Molecular Formula	C ₁₆ H ₁₄ O ₇	Inferred from structure
Molecular Weight	318.28 g/mol	Inferred from structure
Class	Xanthone	[1]
CAS Number	773850-91-2	[3]

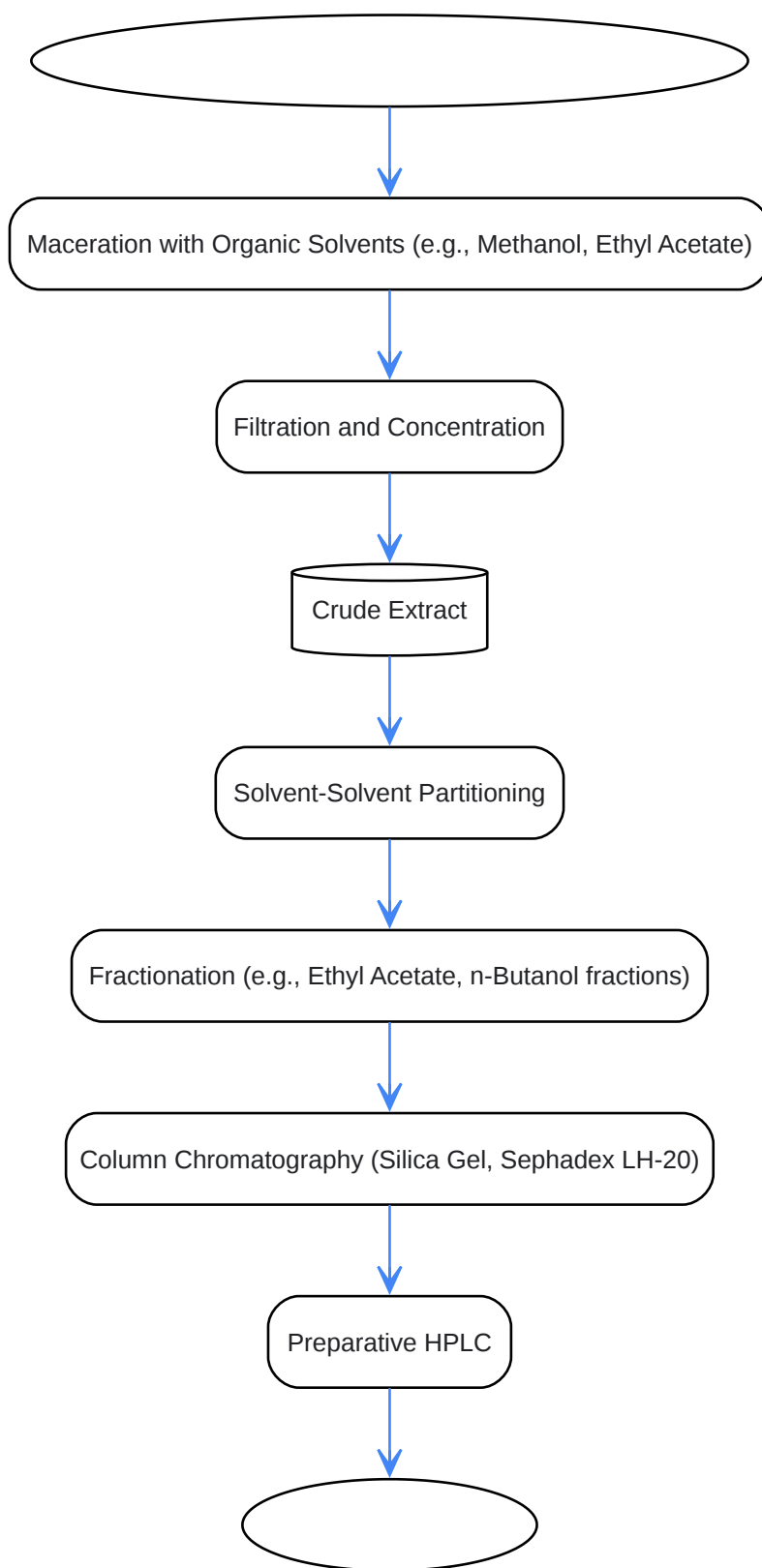
Natural Sources and Isolation

Drimiopsin D is a secondary metabolite found in the following plant species:

- Drimiopsis maculata (Hyacinthaceae)
- Scilla scilloides (Hyacinthaceae)

General Isolation Protocol

While a specific, detailed protocol for the isolation of **Drimiopsin D** is not extensively published, a general methodology based on the extraction of similar natural products can be outlined.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lanostane tetracyclic triterpenoids as important sources for anti-inflammatory drug discovery [ouci.dntb.gov.ua]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Drimiopsin D: A Technical Guide to a Xanthone with Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563628#drimiopsin-d-foundational-research-and-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com